

An In-depth Technical Guide to the Health and Safety of Terpenylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Terpenylic acid

Cat. No.: B109264

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Disclaimer: A comprehensive, official Safety Data Sheet (SDS) for **Terpenylic acid** (CAS: 26754-48-3) is not readily available in the public domain. This guide has been compiled using information from public chemical databases, safety guidelines for structurally related compounds (carboxylic acids and lactones), and general laboratory safety protocols. This document is intended for informational purposes for an audience of trained researchers and professionals and must be supplemented by a thorough, substance-specific risk assessment before any handling or use.

Identification and Physicochemical Properties

Terpenylic acid is a carboxylic acid and a lactone, which is relevant to its chemical reactivity and potential biological activity. It is known as a secondary organic aerosol (SOA) product formed from the atmospheric oxidation of monoterpenes like α -pinene.^[1]

Table 1: Physicochemical Data for **Terpenylic Acid**

Property	Value	Reference(s)
IUPAC Name	2-(2,2-dimethyl-5-oxoxolan-3-yl)acetic acid	[2] [3]
Synonyms	Tetrahydro-2,2-dimethyl-5-oxo-3-furanacetic Acid	[3]
Molecular Formula	C ₈ H ₁₂ O ₄	[2] [4]
Molecular Weight	172.18 g/mol	[2] [3]
CAS Numbers	26754-48-3, 116-51-8	[2] [5]
Appearance	Prisms (crystallized form)	[3] [5]
Melting Point	57°C (monohydrate), 90°C (anhydrous)	[3] [5]
Sublimation Point	130-140°C	[5]

| Solubility | Moderately soluble in cold water; very soluble in hot water. [\[5\]](#) |

Hazard Identification and Toxicology Summary

As no official GHS classification is available, a precautionary approach is warranted. The hazards should be considered based on the functional groups present: a carboxylic acid and a lactone.

- Eye Irritation: Carboxylic acids can be irritating to the eyes. Direct contact may cause redness and pain.
- Skin Irritation: Prolonged contact may cause skin irritation.
- Respiratory Irritation: Inhalation of dust or aerosols may cause irritation to the respiratory tract.
- Ingestion: The oral toxicity is unknown, but ingestion should be avoided.

Toxicological Data Summary: Specific quantitative toxicological data (e.g., LD50, LC50) for pure **Terpenylic acid** are not available in the reviewed literature.[\[6\]](#)[\[7\]](#) Research has focused

on the toxicological effects of secondary organic aerosols (SOAs) containing **Terpenylic acid** as a component. These studies suggest that such aerosols can induce oxidative stress in human lung cells, but the specific contribution of **Terpenylic acid** to this effect has not been isolated.^[6]

First-Aid Measures

The following first-aid procedures are based on general protocols for handling laboratory chemicals.^{[8][9][10]}

Table 2: First-Aid Procedures for **Terpenylic Acid** Exposure

Exposure Route	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^[9]
Skin Contact	Remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists. ^[9]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. ^[9]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[8] |

Handling, Storage, and Disposal

4.1 Safe Handling and Personal Protective Equipment (PPE) All work with **Terpenylic acid** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Required Equipment and Rationale
Eye Protection	Chemical safety goggles with side shields or a face shield to protect against dust and splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.
Body Protection	A laboratory coat, long pants, and closed-toe shoes are mandatory to prevent skin contact.

| Respiratory Protection | If handling fine powders or generating aerosols, a NIOSH/MSHA-approved respirator should be used. |

4.2 Storage Store **Terpenylic acid** in a tightly sealed, clearly labeled container.[\[11\]](#) Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[8\]](#)

4.3 Disposal Dispose of **Terpenylic acid** and any contaminated materials as hazardous chemical waste.[\[11\]](#) Follow all local, state, and federal regulations. Do not allow the chemical to enter drains or the environment.

Experimental Protocols and Workflows

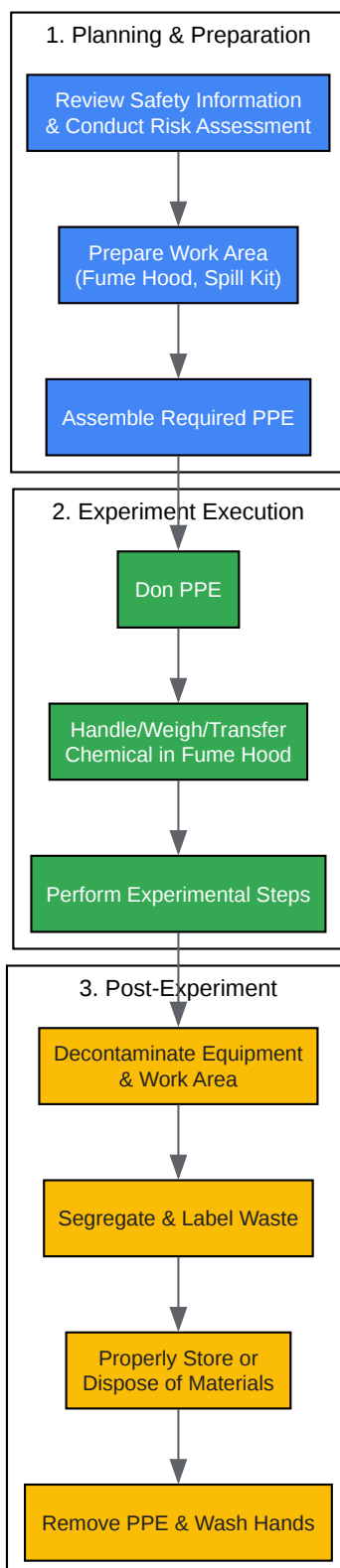
5.1 Experimental Protocol: Preparation of a Stock Solution

- Preparation: Conduct a pre-use risk assessment. Assemble all necessary equipment (balance, weigh boat, spatula, volumetric flask, solvent) and ensure the chemical fume hood is operational. Don all required PPE as specified in Table 3.
- Weighing: Place a weigh boat on a tared analytical balance inside the fume hood. Carefully transfer the desired mass of **Terpenylic acid** to the weigh boat using a clean spatula. Record the final mass.

- **Dissolution:** Carefully transfer the weighed solid into the appropriate volumetric flask. Use a small amount of the desired solvent to rinse the weigh boat and spatula, transferring the rinse into the flask to ensure all solid is collected.
- **Final Preparation:** Add solvent to the flask until it is approximately half-full. Gently swirl to dissolve the solid. Once dissolved, add solvent up to the calibration mark. Cap and invert the flask several times to ensure homogeneity.
- **Labeling and Storage:** Label the flask clearly with the chemical name, concentration, date, and your initials. Store as per the guidelines in section 4.2.

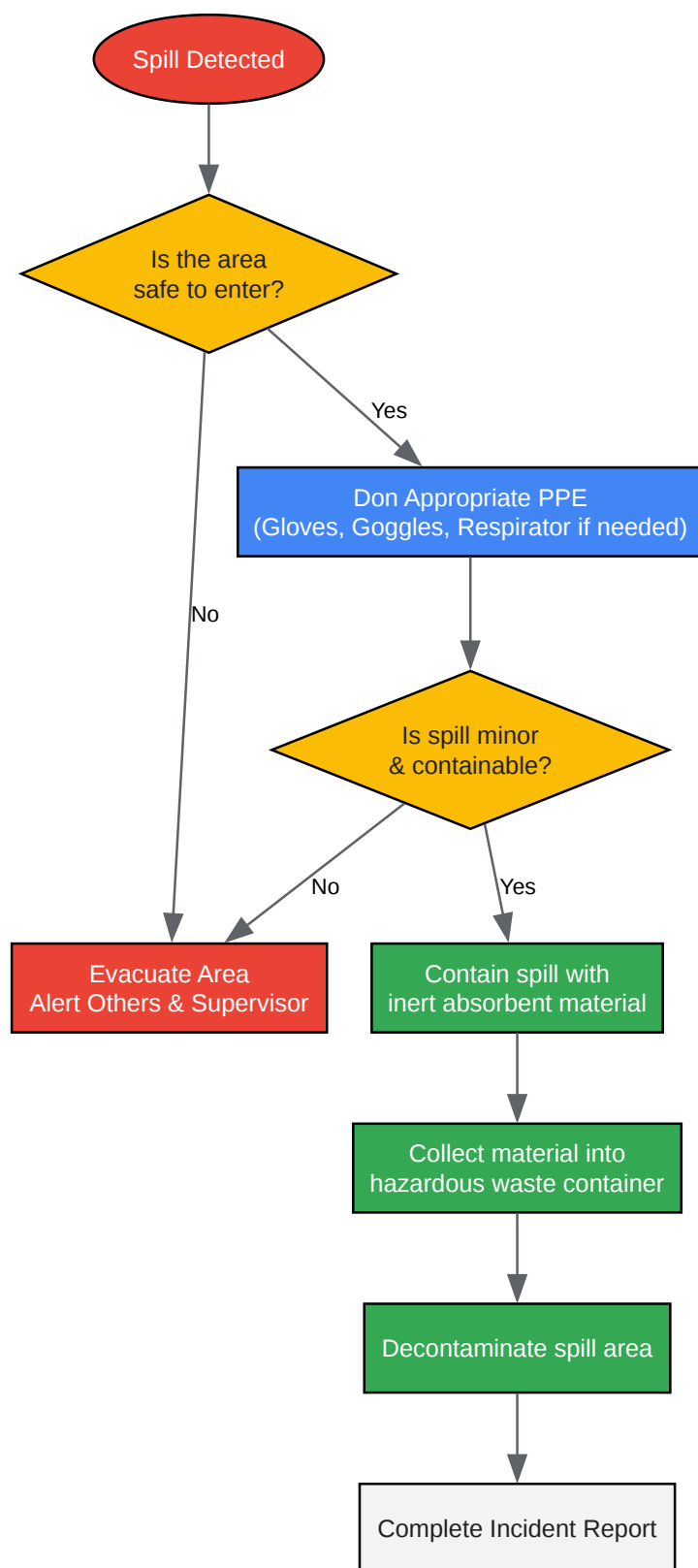
5.2 Visualized Workflows

The following diagrams illustrate standardized workflows for safe chemical handling and emergency spill response.



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Caption: A logical workflow for handling **Terpenylic acid** in a laboratory setting.



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Caption: A decision-making workflow for responding to a **Terpenylic acid** spill.

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